

understanding the molecular structure of YM-75440

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YM-75440

Cat. No.: B15570465

[Get Quote](#)

An In-depth Technical Guide to the Molecular Structure of **YM-75440**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, synthesis, and biological activity of **YM-75440**, a potent, orally active squalene synthase inhibitor.

Core Molecular Attributes

YM-75440, with the chemical name N-benzyl-3-[(1-prop-2-enyl-9H-carbazol-2-yl)oxy]propan-1-amine, is a novel propylamine derivative. Its fundamental molecular and physical properties are summarized below.

Property	Value
Molecular Formula	C ₂₅ H ₂₆ N ₂ O
Molecular Weight	370.5 g/mol
IUPAC Name	N-benzyl-3-[(1-prop-2-enyl-9H-carbazol-2-yl)oxy]propan-1-amine

Synthesis

The synthesis of **YM-75440** and related propylamine derivatives has been described in the scientific literature. While the specific, step-by-step protocol for **YM-75440** is detailed within dedicated publications, the general approach involves the synthesis of novel propylamine derivatives.

Biological Activity and Mechanism of Action

YM-75440 is a potent inhibitor of squalene synthase, a key enzyme in the cholesterol biosynthesis pathway.^[1] Squalene synthase catalyzes the first committed step in cholesterol formation. By inhibiting this enzyme, **YM-75440** effectively reduces the synthesis of cholesterol.

Quantitative Biological Data

The inhibitory activity of **YM-75440** against squalene synthase has been quantified, demonstrating its high potency.

Parameter	Value	Cell Line/Source
IC ₅₀	63 nM	HepG2 cells

In preclinical studies using rat models, oral administration of **YM-75440** has been shown to significantly lower both plasma total cholesterol and plasma triglyceride levels.^[1] A noteworthy characteristic of **YM-75440** is its reduced tendency to elevate plasma transaminase levels, suggesting a favorable safety profile compared to some other lipid-lowering agents.^[1]

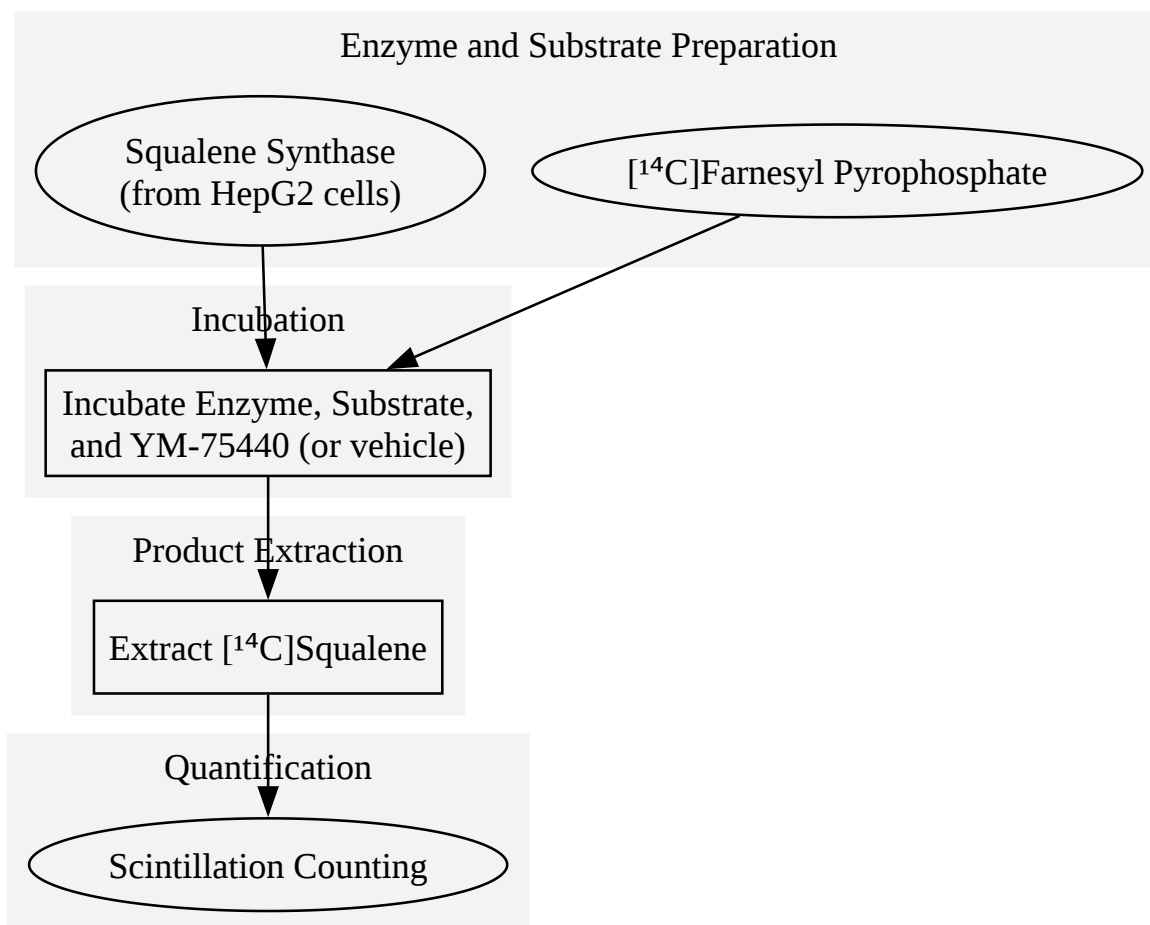
Experimental Protocols

Detailed experimental protocols for the synthesis of **YM-75440** and the squalene synthase inhibition assay are available in the primary research literature. The following provides a general overview of the likely methodologies.

Squalene Synthase Inhibition Assay (General Protocol)

The inhibitory effect of **YM-75440** on squalene synthase activity is typically determined using an in vitro assay with the enzyme derived from a relevant source, such as human hepatoma

HepG2 cells.



[Click to download full resolution via product page](#)

Caption: Inhibition of Squalene Synthase by **YM-75440**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- To cite this document: BenchChem. [understanding the molecular structure of YM-75440]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15570465/docs#understanding-the-molecular-structure-of-ym-75440\]](https://www.benchchem.com/product/b15570465/docs#understanding-the-molecular-structure-of-ym-75440)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)